

Physical properties of 2-nitroquinoline (melting point, solubility)

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Compound of Interest

Compound Name: 2-Nitroquinoline

Cat. No.: B099525

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Physical Properties of 2-Nitroquinoline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-nitroquinoline**, specifically its melting point and solubility. The information herein is intended to support research and development activities where this compound is of interest.

Core Physical Properties

Quantitative data for the physical properties of **2-nitroquinoline** are summarized in the table below. It is important to note that while the melting point is well-documented, specific quantitative solubility data in common laboratory solvents is not readily available in the reviewed literature.

Property	Value	Solvents
Melting Point	125 °C	Not Applicable
Solubility	Data not available	Water, Ethanol, Acetone, Dimethyl Sulfoxide (DMSO)

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of physical properties. The following sections outline standard protocols for measuring the melting point and a general procedure for determining the solubility of an organic compound like **2-nitroquinoline**.

Melting Point Determination

The melting point of **2-nitroquinoline** can be determined using the capillary method with a suitable melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small sample of **2-nitroquinoline** is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

Solubility Determination (General Protocol)

A general protocol for determining the solubility of an organic compound involves preparing a saturated solution and then quantifying the amount of dissolved solute.

Apparatus and Materials:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Solvents of interest (e.g., water, ethanol, acetone, DMSO)

Procedure:

- Sample Preparation: An excess amount of **2-nitroquinoline** is added to a known volume of the solvent in a vial.
- Equilibration: The vials are sealed and placed in a constant temperature shaker. They are agitated for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- Phase Separation: The vials are removed from the shaker and the undissolved solid is separated from the solution by centrifugation or filtration.

- Quantification: A known volume of the clear supernatant (the saturated solution) is carefully removed and diluted with a suitable solvent. The concentration of **2-nitroquinoline** in the diluted sample is then determined using a calibrated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculation: The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in units of mg/mL or mol/L.

Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the workflows for determining the melting point and solubility of **2-nitroquinoline**.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Solubility Determination.

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